

Solubility and stability of Cartap hydrochloride in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cartap

Cat. No.: B107815

[Get Quote](#)

An In-Depth Technical Guide to the Solubility and Stability of **Cartap** Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Cartap** hydrochloride, a nereistoxin analogue insecticide. Understanding these fundamental physicochemical properties is crucial for its formulation, application, environmental fate assessment, and the development of analytical methods.

Solubility Profile of Cartap Hydrochloride

Cartap hydrochloride exhibits high solubility in aqueous solutions and limited solubility in most organic solvents. This property is critical for its formulation as a water-soluble powder or granule and influences its environmental mobility.

Quantitative Solubility Data

The solubility of **Cartap** hydrochloride in various solvents at 25 °C is summarized in the table below.

Solvent	Temperature (°C)	Solubility
Water	25	~200 g/L
Methanol	25	Very slightly soluble
Ethanol	25	Very slightly soluble
Acetone	25	Insoluble
Diethyl Ether	25	Insoluble
Ethyl Acetate	25	Insoluble
Chloroform	25	Insoluble
Benzene	25	Insoluble
n-Hexane	25	Insoluble

Data compiled from multiple sources.

Stability Profile of Cartap Hydrochloride

The stability of **Cartap** hydrochloride is significantly influenced by environmental factors such as pH, light, and temperature. It is generally stable under acidic conditions and degrades under neutral to alkaline conditions, as well as upon exposure to sunlight.

Stability Under Various Conditions

The following table summarizes the stability of **Cartap** hydrochloride under different environmental stressors.

Condition	Stability	Half-life (DT ₅₀) / Observations
pH		
Acidic (pH 3-4)	Stable	Stable in aqueous solutions[1].
Neutral to Alkaline (pH 5-7 and above)	Unstable	Hydrolyzed to nereistoxin[1][2][3].
Light (Photostability)		
Sunlight/UV Light	Unstable	Rapidly degrades. Half-life on soil surfaces is 8 hours to 1 day[4]. Half-life on inert surfaces or leaves is 4 to 6 hours[4].
Temperature (Thermal Stability)		
40 °C and 60 °C	Stable	No change observed after 3 months in storage.

Degradation Pathway

The primary degradation pathway for **Cartap** hydrochloride involves its conversion to nereistoxin, which is also an insecticidally active compound[1][5][6][7]. This conversion occurs readily in neutral or alkaline aqueous environments and within plants and insects[1][5].

Nereistoxin itself can undergo further degradation through N-desmethylation and S-oxidation[5]. Under strong oxidative conditions, such as with a Fenton system, **Cartap** hydrochloride can be mineralized into smaller organic acids, carbon dioxide, and inorganic ions[8][9].

Experimental Protocols

The following are detailed methodologies for assessing the solubility and stability of **Cartap** hydrochloride, based on internationally recognized guidelines.

Determination of Water Solubility (Shake Flask Method - based on OECD 105/EPA OCSP 830.7840)

Principle: A surplus of the test substance is equilibrated with water at a constant temperature, and the concentration of the substance in the aqueous phase is determined.

Apparatus:

- Constant temperature water bath or shaker with temperature control (± 0.5 °C).
- Glass flasks with sufficient volume and airtight stoppers.
- Centrifuge capable of at least 5000-6000 g.
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS).
- pH meter.

Reagents:

- Reagent grade water (e.g., Type I purified water).
- **Cartap** hydrochloride, analytical standard.
- Buffer solutions for pH adjustment if required.

Procedure:

- Preliminary Test: Estimate the approximate solubility to determine the appropriate amount of substance and equilibration time.
- Definitive Test:
 - Add an excess amount of **Cartap** hydrochloride to replicate flasks containing a known volume of water.
 - Place the flasks in the constant temperature bath set at 25 °C.

- Agitate the flasks for a sufficient time to reach equilibrium (e.g., 24-48 hours). Periodically measure the concentration in samples of the aqueous phase until consecutive measurements are constant.
- After equilibration, allow the flasks to stand to let the undissolved material settle.
- Carefully take an aliquot of the supernatant and centrifuge to remove any suspended particles.
- Analyze the concentration of **Cartap** hydrochloride in the clear supernatant using a validated analytical method.
- Measure the pH of the saturated solution.

Data Analysis: The water solubility is reported as the mean concentration from at least three replicate flasks in g/L at the specified temperature.

Determination of Hydrolysis as a Function of pH (based on OECD 111)

Principle: The rate of hydrolysis of **Cartap** hydrochloride is determined in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) and a constant temperature in the dark.

Apparatus:

- Constant temperature incubator or water bath (± 0.5 °C).
- Sterile glass vessels with airtight seals (e.g., ampoules, screw-cap tubes).
- Autoclave or sterile filters (0.22 μm).
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS).
- pH meter.

Reagents:

- Sterile buffer solutions at pH 4 (e.g., acetate), pH 7 (e.g., phosphate), and pH 9 (e.g., borate).
- **Cartap** hydrochloride, analytical standard.
- Reagents to stop hydrolysis if necessary (e.g., strong acid or base).

Procedure:

- Preparation: Prepare sterile buffer solutions. A stock solution of **Cartap** hydrochloride is prepared and added to the buffer solutions to achieve the desired test concentration (typically in the mg/L range).
- Incubation: The test solutions are incubated in the dark at a constant temperature (e.g., 25 °C or 50 °C for preliminary testing).
- Sampling: At appropriate time intervals, samples are withdrawn from each pH solution.
- Analysis: The concentration of **Cartap** hydrochloride and any major degradation products (like nereistoxin) are quantified using a suitable analytical method.
- Duration: The study continues until at least 90% degradation is observed or for a maximum of 30 days.

Data Analysis: The degradation is assumed to follow pseudo-first-order kinetics. The degradation rate constant (k) is calculated from the slope of the plot of $\ln(\text{concentration})$ versus time. The half-life (DT_{50}) is calculated using the formula: $DT_{50} = \ln(2) / k$.

Determination of Photostability in Water (based on OECD 316)

Principle: The rate of photodegradation of **Cartap** hydrochloride in aqueous solution is measured under controlled laboratory conditions using a light source that simulates natural sunlight.

Apparatus:

- Photoreactor with a suitable light source (e.g., xenon arc lamp with filters to simulate sunlight >290 nm).
- Temperature-controlled sample chamber.
- Quartz or borosilicate glass reaction vessels that are transparent to the simulated sunlight.
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS).
- Actinometer for measuring light intensity.

Reagents:

- Purified, sterilized water (buffered at a relevant pH, e.g., 7).
- **Cartap** hydrochloride, analytical standard.
- Chemical actinometer (e.g., quinine monohydrochloride).

Procedure:

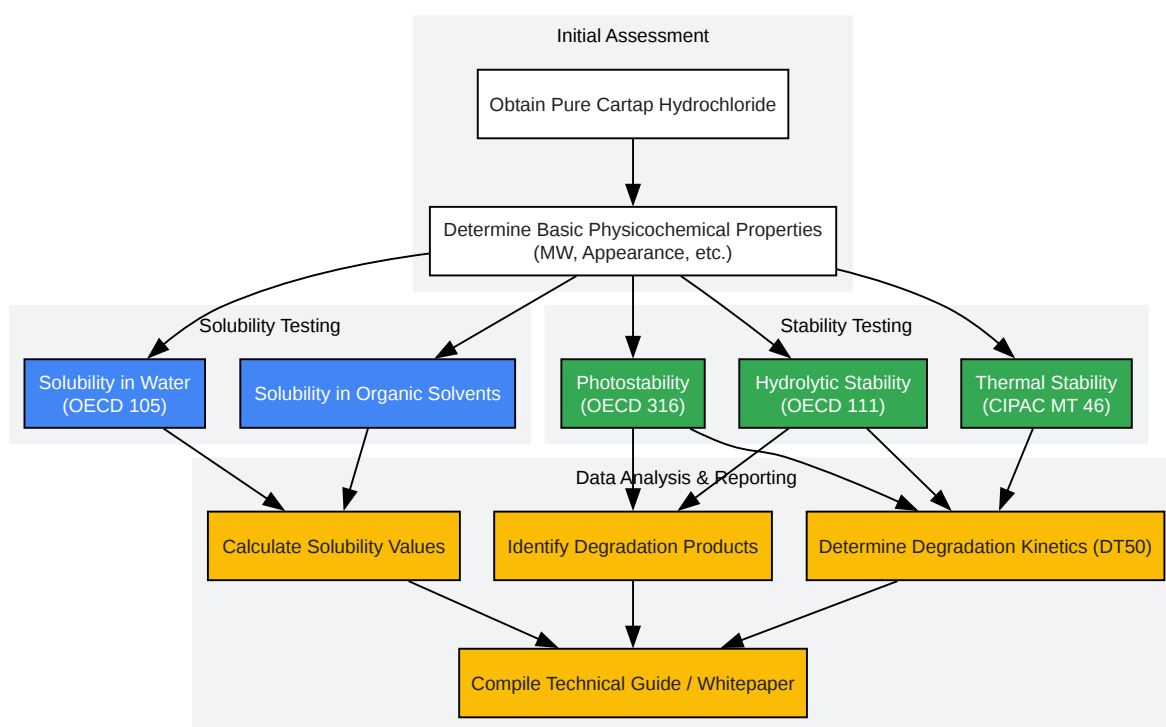
- Preparation: Prepare an aqueous solution of **Cartap** hydrochloride in sterile, buffered water in the reaction vessels.
- Controls: Prepare identical samples to be kept in the dark at the same temperature to measure hydrolysis and other non-photolytic degradation.
- Irradiation: Expose the test solutions to the light source in the photoreactor. The temperature should be maintained at a constant level (e.g., 25 °C).
- Sampling: At selected time intervals, withdraw samples from both the irradiated and dark control vessels.
- Analysis: Determine the concentration of **Cartap** hydrochloride in all samples.

Data Analysis: The rate of photodegradation is calculated by correcting for any degradation observed in the dark controls. The photodegradation half-life is determined assuming pseudo-

first-order kinetics. The quantum yield can also be calculated if the molar absorption spectrum of the compound and the light intensity are known.

Visualizations

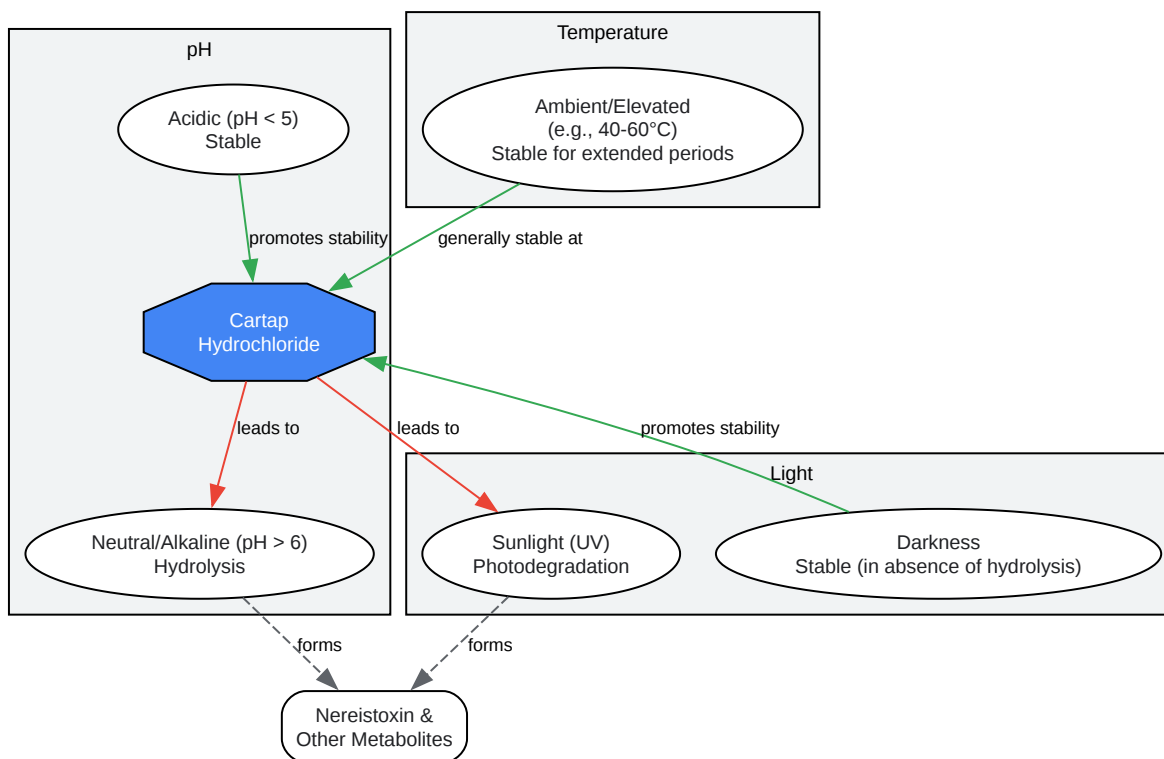
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing **Cartap** hydrochloride solubility and stability.

Factors Affecting Stability



[Click to download full resolution via product page](#)

Caption: Key environmental factors influencing the stability of **Cartap** hydrochloride.

Conclusion

Cartap hydrochloride is a highly water-soluble insecticide with stability that is highly dependent on environmental conditions. It is stable in acidic environments but degrades via hydrolysis in neutral to alkaline media, primarily forming nereistoxin. Furthermore, it is susceptible to photodegradation in the presence of sunlight. Its thermal stability under typical storage conditions is good. A thorough understanding of these properties, guided by standardized experimental protocols, is essential for the effective and safe use of this compound in agricultural applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 361. Cartap (Pesticide residues in food: 1976 evaluations) [inchem.org]
- 2. Cartap hydrolysis relative to its action at the insect nicotinic channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. jmest.org [jmest.org]
- 5. Nereistoxin and cartap neurotoxicity attributable to direct block of the insect nicotinic receptor/channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Nereistoxin|1631-58-9|Research Chemical [benchchem.com]
- 7. Nereistoxin - Wikipedia [en.wikipedia.org]
- 8. researchgate.net [researchgate.net]
- 9. Fenton degradation of Cartap hydrochloride: identification of the main intermediates and the degradation pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Solubility and stability of Cartap hydrochloride in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107815#solubility-and-stability-of-cartap-hydrochloride-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com